

Essential Safety and Operational Guidance for Handling 2-Hydroxy-n-methylacetamide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **2-Hydroxy-n-methylacetamide**

Cat. No.: **B1583540**

[Get Quote](#)

This document provides immediate, essential safety and logistical information for the handling of **2-Hydroxy-n-methylacetamide** (CAS Number: 15567-95-0).^[1] The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure safe laboratory operations and proper disposal.

Personal Protective Equipment (PPE)

Consistent and proper use of personal protective equipment is the first line of defense against potential exposure. The following PPE is mandatory when handling **2-Hydroxy-n-methylacetamide**.

Protection Level	Equipment	Specifications & Rationale
Eye and Face Protection	Safety glasses with side shields or chemical splash goggles	Must conform to OSHA's 29 CFR 1910.133 or European Standard EN166 to protect against splashes and airborne particles. [2] [3] [4] [5] [6]
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Inspect gloves for integrity before each use and practice proper glove removal technique to avoid skin contact. [2] [7]
Skin and Body Protection	Laboratory coat	A standard laboratory coat should be worn and kept buttoned to protect against skin contact. [2]
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 approved respirator	Not generally required under normal laboratory use with adequate ventilation. If there is a risk of generating dust or aerosols, or if working in a poorly ventilated area, a respirator should be used. [2] [4]

Operational and Disposal Plans

A systematic approach to handling and disposal is crucial for maintaining a safe laboratory environment.

Engineering Controls:

- Always handle this compound in a well-ventilated area.
- The use of a chemical fume hood is strongly recommended to minimize inhalation exposure.
[\[2\]](#)

- Ensure that an eyewash station and safety shower are readily accessible.[2][3][5]

Handling Protocol:

- Preparation: Before handling, ensure all required PPE is worn correctly.
- Dispensing: Avoid creating dust and aerosols during handling.[2][7]
- Contamination Prevention: Do not eat, drink, or smoke in the designated work area. Wash hands thoroughly after handling, even if gloves were worn.[2][3]
- Spill Management: In case of a spill, avoid dust formation.[8] Collect and arrange for disposal in suitable, closed containers.[4][5][7][8][9] Prevent the chemical from entering drains.[7][8]

Disposal Plan:

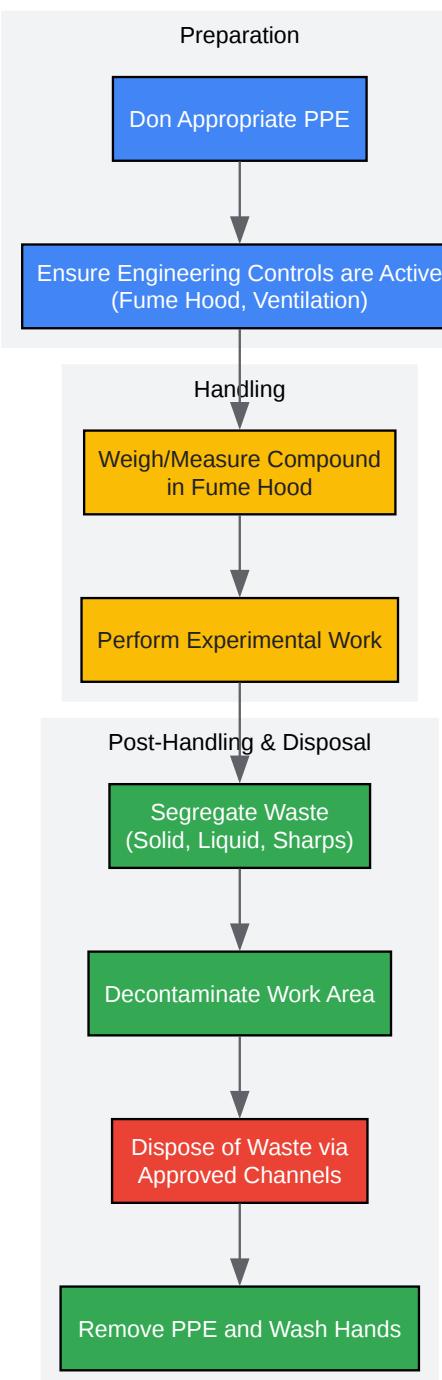
- Dispose of contents and container to an approved waste disposal plant.[3][4][5]
- Surplus and non-recyclable solutions should be offered to a licensed disposal company.[7]
- Contaminated packaging should be disposed of as unused product.[7]

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[3][5][8]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.[3][5][7][8]
Eye Contact	Rinse with pure water for at least 15 minutes. Consult a doctor.[3][5][7][8]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[3][8]

Workflow for Safe Handling of 2-Hydroxy-n-methylacetamide

Workflow for Safe Handling of 2-Hydroxy-n-methylacetamide

[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **2-Hydroxy-n-methylacetamide**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. N-(2-Hydroxyethyl)-N-methylacetamide AldrichCPR 15567-95-0 [sigmaaldrich.com]
- 2. benchchem.com [benchchem.com]
- 3. fishersci.com [fishersci.com]
- 4. fishersci.com [fishersci.com]
- 5. fishersci.com [fishersci.com]
- 6. fishersci.com [fishersci.com]
- 7. angenechemical.com [angenechemical.com]
- 8. chemicalbook.com [chemicalbook.com]
- 9. assets.thermofisher.com [assets.thermofisher.com]
- To cite this document: BenchChem. [Essential Safety and Operational Guidance for Handling 2-Hydroxy-n-methylacetamide]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1583540#personal-protective-equipment-for-handling-2-hydroxy-n-methylacetamide>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com